

Cycloheptane: A Comprehensive Technical Overview of its Key Physical Properties

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Compound of Interest

Compound Name: Cycloheptane

Cat. No.: B1346806

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the physicochemical properties of core molecular scaffolds is paramount. **Cycloheptane** (C₇H₁₄), a seven-membered cycloalkane, serves as a crucial building block in the synthesis of a wide array of pharmaceutical compounds. This technical guide provides an in-depth examination of two of its fundamental physical properties: boiling point and density.

Core Physical Properties of Cycloheptane

The following table summarizes the key physical properties of **cycloheptane**, providing a quick reference for laboratory and developmental applications.

Physical Property	Value	Conditions
Boiling Point	118.4 °C	At standard atmospheric pressure (100 kPa)[1]
118.5 °C	At standard atmospheric pressure[2]	
119 °C	At normal pressure[1]	
Density	0.8110 g/cm ³	At 25 °C[1]
0.811 g/mL	At 25 °C	

Experimental Determination Protocols

Accurate determination of the physical properties of a substance like **cycloheptane** is fundamental for its application in research and development. The following sections detail the standard experimental methodologies for ascertaining boiling point and density.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical constant. A common and effective method for determining the boiling point of a small liquid sample is the micro-reflux technique.

Apparatus:

- Small test tube
- Thermometer (-10 to 150 °C range)
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- A small volume (a few milliliters) of **cycloheptane** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
- The test tube is securely clamped and partially immersed in a heating bath. A thermometer is positioned such that its bulb is level with the opening of the inverted capillary tube but not touching the sides of the test tube.
- The heating bath is gradually heated. As the temperature of the **cycloheptane** rises, dissolved air will be expelled from the capillary tube, visible as a slow stream of bubbles.

- As the liquid approaches its boiling point, the vapor pressure of the **cycloheptane** will increase, leading to a rapid and continuous stream of bubbles emerging from the capillary tube.
- At this point, the heating is discontinued. As the apparatus cools, the vapor pressure of the **cycloheptane** will decrease.
- The boiling point is recorded as the temperature at which the liquid just begins to be drawn back into the capillary tube. This indicates that the vapor pressure of the **cycloheptane** is equal to the external atmospheric pressure.

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume. The determination of a liquid's density is a straightforward process that can be performed with high accuracy using standard laboratory equipment.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an electronic balance
- Electronic balance (accurate to at least three decimal places)
- Thermometer

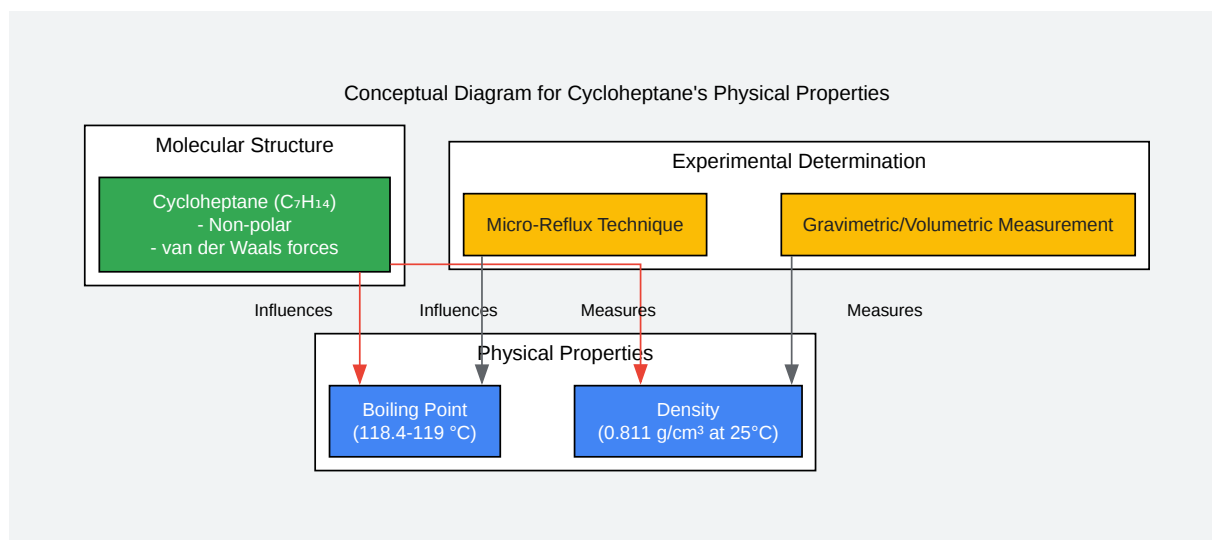
Procedure using a Graduated Cylinder and Balance:

- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- A known volume of **cycloheptane** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the **cycloheptane** is then measured.
- The mass of the **cycloheptane** is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.

- The density is then calculated by dividing the mass of the **cycloheptane** by its measured volume (Density = Mass / Volume).[3]
- For enhanced accuracy, this procedure should be repeated multiple times, and the average density should be reported. The temperature at which the measurement is performed should also be recorded, as density is temperature-dependent.

Visualization of Conceptual Relationships

The following diagram illustrates the relationship between the molecular structure of **cycloheptane** and its key physical properties, as well as the experimental methods used for their determination.



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Caption: Relationship between **cycloheptane**'s structure, properties, and experimental methods.

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